

A Comparative Guide: Cholesteryl 11-eicosenoate vs. Cholesteryl Oleate in Membrane Studies

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

Cat. No.: B15549052

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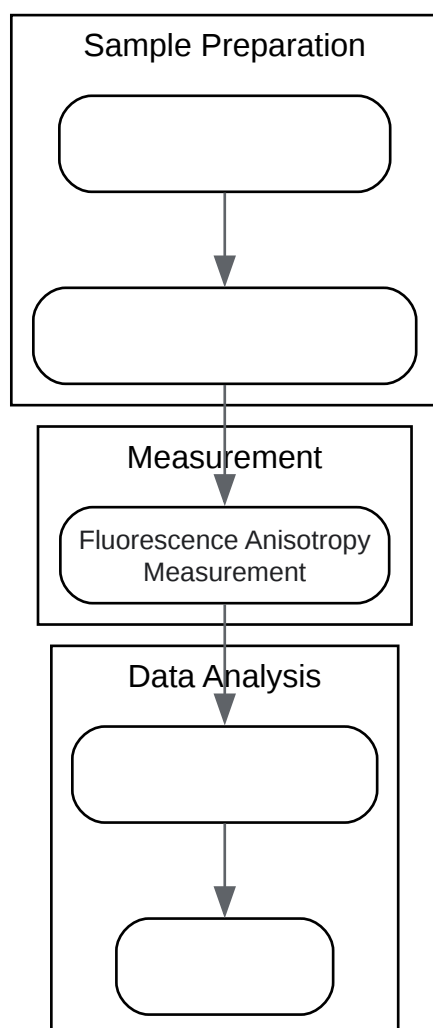
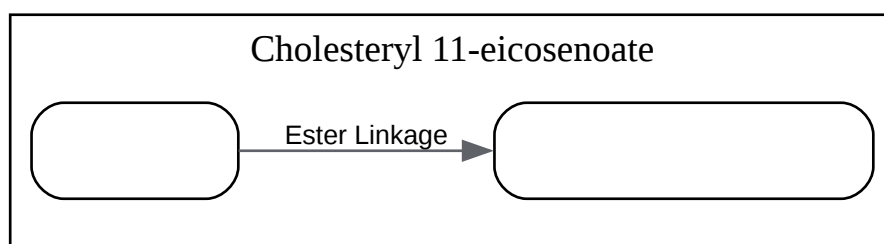
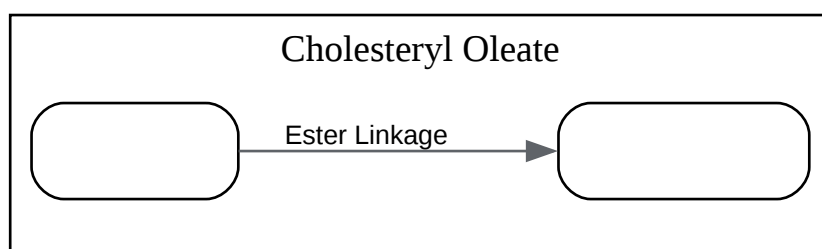
This guide provides a comparative analysis of **Cholesteryl 11-eicosenoate** and Cholesteryl Oleate, two cholesteryl esters of interest in the study of biological membranes. Due to a lack of direct comparative experimental studies in the current scientific literature, this guide focuses on a comparison based on their structural differences and the established roles of cholesteryl esters in membrane biophysics. Furthermore, we provide detailed experimental protocols that can be employed to generate quantitative data for a direct comparison of their effects on membrane properties.

Structural and Physicochemical Comparison

The primary difference between **Cholesteryl 11-eicosenoate** and Cholesteryl Oleate lies in the length of their fatty acid chains. **Cholesteryl 11-eicosenoate** contains an eicosenoyl chain (20 carbons), while Cholesteryl Oleate has an oleoyl chain (18 carbons). Both are monounsaturated, with a single double bond in the cis conformation. This seemingly small difference in two methylene groups can have significant implications for their behavior within a lipid bilayer.

Property	Cholesteryl 11-eicosenoate	Cholesteryl Oleate	Citation
Molecular Formula	C47H82O2	C45H78O2	
Molecular Weight	679.1 g/mol	651.1 g/mol	
Fatty Acyl Chain	11-Eicosenoic acid (20:1, n-9)	Oleic acid (18:1, n-9)	[1][2][3]
Melting Point	Not available	40-45 °C	[4]

Diagram of Molecular Structures



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